

An In-depth Technical Guide to sec-Amyl Acetate

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Compound of Interest

Compound Name: 1-Methylbutyl acetate

CAS No.: 626-38-0

Cat. No.: B179418

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This technical guide provides a comprehensive overview of sec-amyl acetate, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physicochemical properties, synthesis, applications, and detailed safety and handling protocols.

Chemical Identification

sec-Amyl acetate is an organic compound classified as an ester.^[1] It is a colorless liquid with a mild, banana-like odor.^{[1][2][3]} This compound is formed through the esterification of sec-amyl alcohol (2-pentanol) with acetic acid.^[1]

Table 1: Chemical Identifiers for sec-Amyl Acetate

Identifier	Value
CAS Number	626-38-0[1][2][4][5][6][7][8]
Preferred IUPAC Name	Pentan-2-yl acetate[1][3]
Synonyms	1-Methylbutyl acetate, 2-Pentanol acetate, 2-Pentyl ester of acetic acid, Acetic acid, 2-pentyl ester[1][2][4][5][6][7][9]
Molecular Formula	C ₇ H ₁₄ O ₂ [2][6]
InChI	InChI=1S/C7H14O2/c1-4-5-6(2)9-7(3)8/h6H,4-5H2,1-3H3[1][3]
SMILES	CCCC(C)OC(C)=O[1][3]
RTECS Number	AJ2100000[4][7]
DOT ID	1104[4][7]

Physicochemical Properties

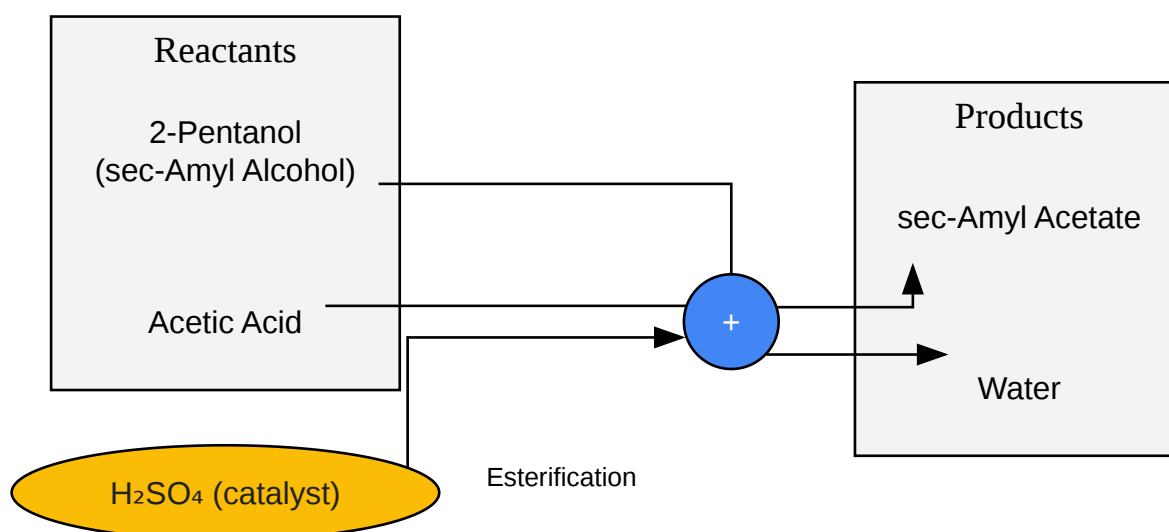
The physical and chemical properties of sec-amyl acetate are critical for its application as a solvent and in other chemical processes. It is a flammable liquid and is slightly soluble in water. [10]

Table 2: Physicochemical Data for sec-Amyl Acetate

Property	Value
Molecular Weight	130.18 g/mol [10]
Appearance	Colorless liquid[1][2]
Odor	Mild, like bananas[1][3]
Boiling Point	133 °C (271.4 °F) at 760 mmHg[10]
Melting Point	-70.8 °C (-95.4 °F)[1][10]
Density	0.861 to 0.866 g/mL at 20 °C (68 °F)[10]
Vapor Pressure	7 mmHg at 20 °C[1][10]
Flash Point	32 °C (89 °F)[1][10]
Autoignition Temperature	380 °C (716 °F)[1]
Solubility in Water	Slight[10]
Explosive Limits	1% (Lower), 7.5% (Upper)[1][10]

Synthesis and Reaction Pathway

sec-Amyl acetate is synthesized via the Fischer esterification of 2-pentanol (sec-amyl alcohol) and acetic acid. This reaction is typically catalyzed by a strong acid, such as sulfuric acid. The process involves the protonation of the acetic acid, followed by nucleophilic attack by the alcohol, and subsequent dehydration to form the ester.



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Caption: Synthesis of sec-Amyl Acetate via Fischer Esterification.

Applications in Research and Development

The primary application of sec-amyl acetate is as a solvent. Its properties make it suitable for a range of materials relevant to research and industrial processes.

- **Solvent:** It is used as a solvent for nitrocellulose, ethyl cellulose, various cements, lacquers, and leather finishes.[3]
- **Formulation Component:** It is found in nail enamels, plastic wood, textile sizing, and printing compounds.[3]
- **Chemical Intermediate:** While not a primary role, its ester functionality allows it to be a starting material for transesterification reactions or hydrolysis back to its constituent alcohol and acid.

For drug development professionals, its utility lies primarily in formulation and purification processes where a solvent with its specific polarity and evaporation rate is required.

Safety and Handling

sec-Amyl acetate is a flammable liquid and poses several health hazards upon exposure.[9]
[10] Proper handling and personal protective equipment (PPE) are mandatory.

Table 3: Occupational Exposure Limits

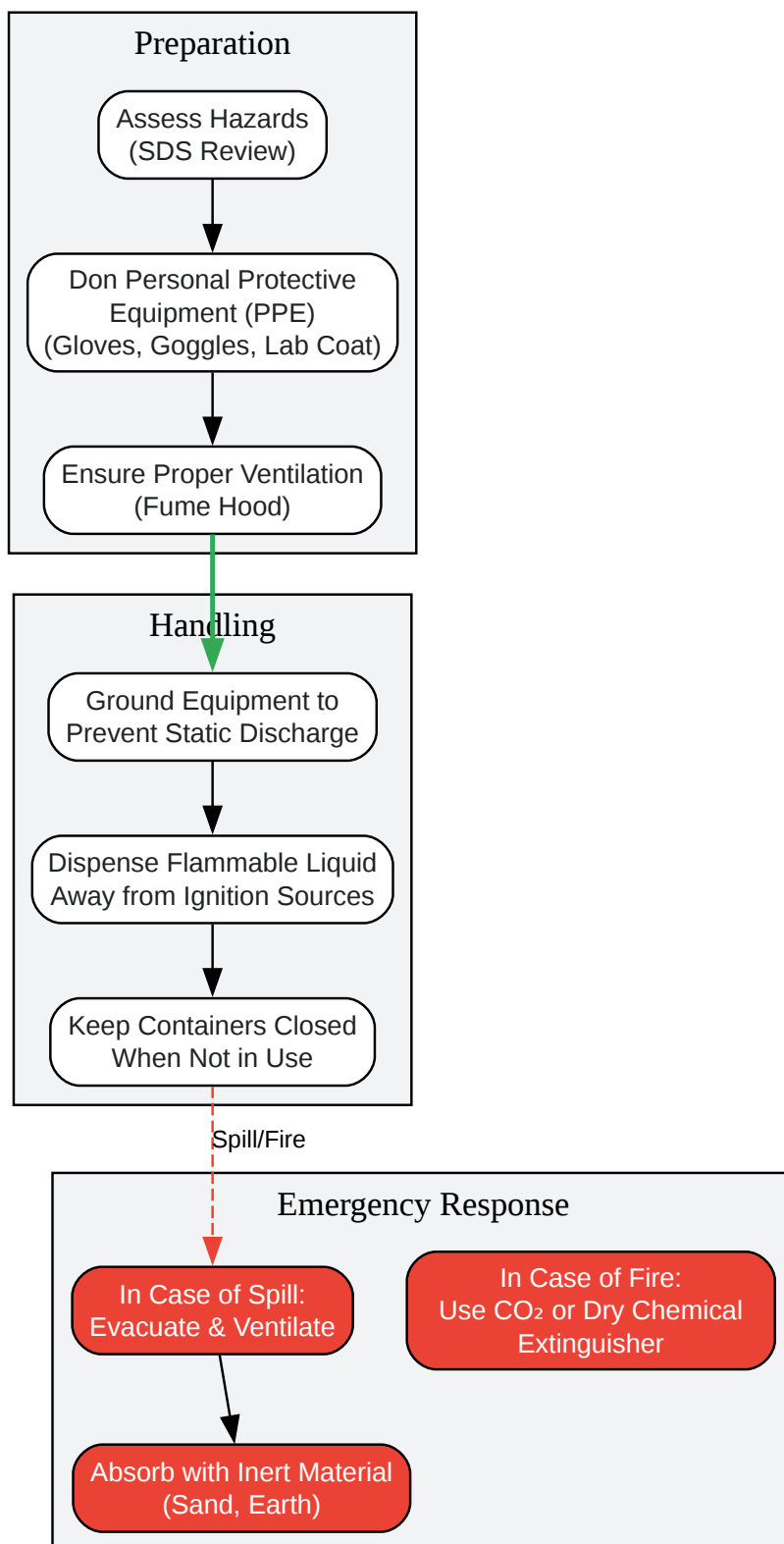
Organization	Limit Type	Value
OSHA PEL	TWA (8-hour)	125 ppm (650 mg/m ³)[2]
NIOSH REL	TWA (up to 10-hour)	125 ppm (650 mg/m ³)[2]
ACGIH TLV	TWA (8-hour)	50 ppm (266 mg/m ³)[2]
ACGIH TLV	STEL (15-minute)	100 ppm (532 mg/m ³)[2]
NIOSH IDLH	Immediately Dangerous to Life or Health	1000 ppm[2][5]

Health Hazards:

- Inhalation: Vapors can irritate the respiratory tract, and high concentrations may cause central nervous system depression, leading to dizziness, headache, and drowsiness.[7][9][11]
- Skin Contact: May cause irritation and defatting of the skin, leading to dryness or cracking.[9]
- Eye Contact: Causes irritation, redness, and pain.[9]
- Ingestion: May cause gastrointestinal irritation.[11]

Fire Hazards:

- Flammability: sec-Amyl acetate is a flammable liquid with a flash point of 32°C.[9] Vapors can form explosive mixtures with air.[9]
- Extinguishing Media: Use alcohol-resistant foam, powder, or carbon dioxide. Water may be ineffective.[9][10]
- Incompatibilities: Reacts with strong oxidizers, nitrates, alkalis, and acids.[7][10]



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